

Oglemilast stability in solution storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Oglemilast

CAS No.: 778576-62-8

Cat. No.: S537990

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Oglemilast Technical Support Center

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for Oglemilast powder? Oglemilast (HY-15178) should be stored as a powder at -20°C , where it remains stable for 3 years. When stored at 4°C , the stability is reduced to 2 years [1].

Q2: How should I prepare and store a stock solution of Oglemilast? It is recommended to prepare stock solutions in DMSO [1].

- **Short-term storage:** Store at -20°C for 1 year.
- **Long-term storage:** For maximum stability, store at -80°C for 2 years [1].
- **Critical Note:** Always use newly opened DMSO to prepare the solution. Hygroscopic DMSO (which has absorbed moisture from the air) can significantly impact the solubility of Oglemilast and the stability of your solution [1].

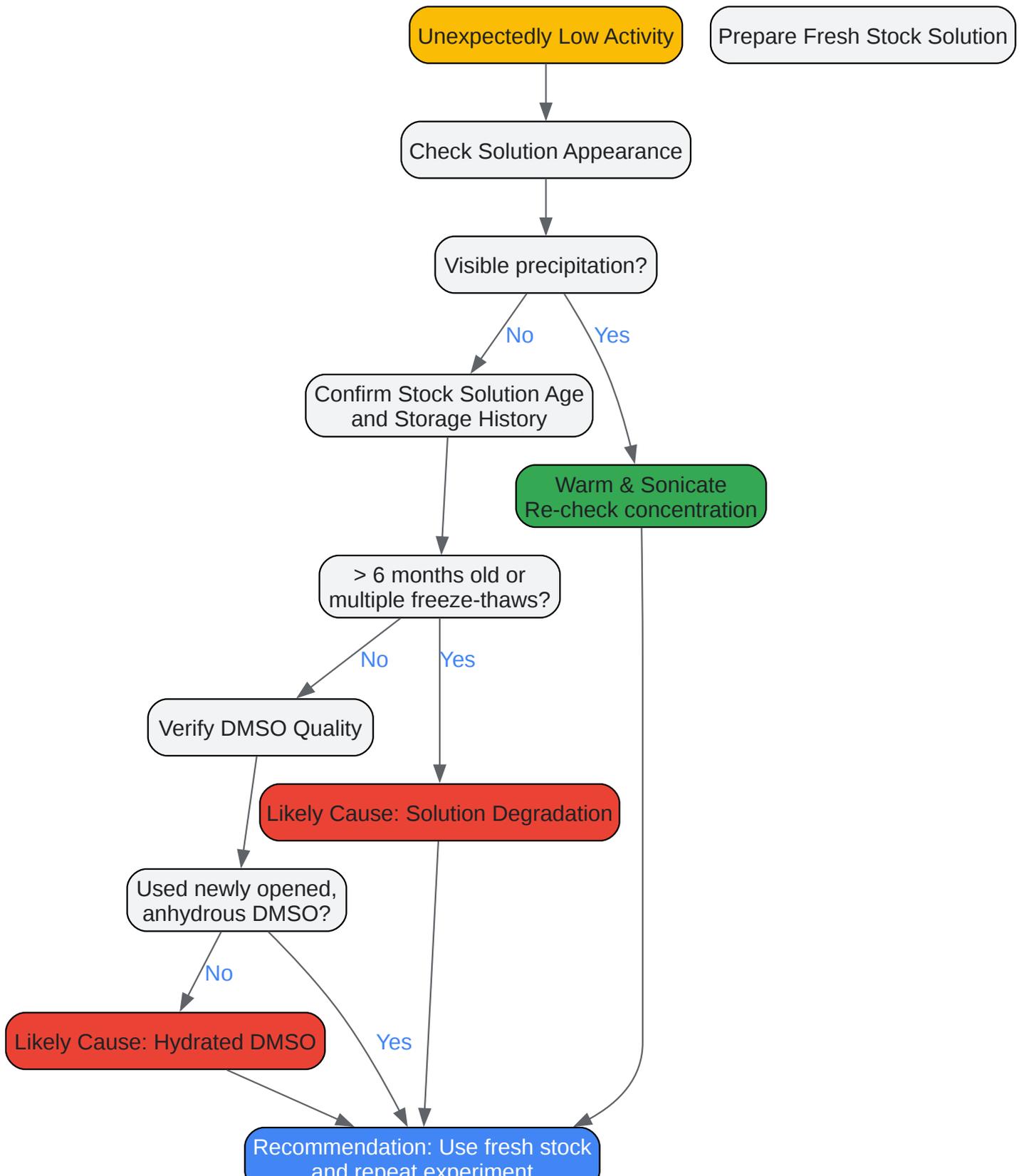
Q3: What is a common issue when working with Oglemilast in DMSO, and how can I avoid it? A frequent problem is the **inaccurate concentration** of the stock solution due to the use of hydrated DMSO. DMSO is hygroscopic and will absorb water from the atmosphere over time. This water content can prevent the compound from dissolving properly or lead to precipitation, resulting in a lower effective concentration. **Prevent this by using fresh, anhydrous DMSO from a newly opened, sealed container** [1].

Q4: My Oglemilast solution has precipitated. What should I do? Precipitation can occur if the solution has been subjected to freeze-thaw cycles, stored incorrectly, or prepared with compromised DMSO.

- **Inspect** the vial. A small amount of precipitation might be normal for saturated solutions.
 - **Warm** the vial to room temperature.
 - **Gently sonicate** the solution in a water bath sonicator to re-dissolve the compound.
 - If precipitation persists, **centrifuge** the solution and use the supernatant. Re-check the concentration before use, as it may no longer be accurate.
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Troubleshooting Guide

The flowchart below outlines a systematic approach to troubleshoot the common problem of "**Unexpectedly low biological activity in assays,**" which can often be traced back to solution stability and handling issues.



and repeat experiment

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Experimental Protocols

Protocol 1: Preparation of Oglemilast Stock Solution in DMSO

Objective: To prepare a stable, high-concentration stock solution of **Oglemilast** for use in *in vitro* assays.

Materials:

- **Oglemilast** powder (e.g., HY-15178 from MedChemExpress) [1]
- Anhydrous DMSO (from a newly opened bottle)
- Analytical balance
- Sterile glass vials or microcentrifuge tubes

Procedure:

- **Weighing:** Bring the **Oglemilast** powder to room temperature before opening to prevent condensation. Accurately weigh the desired amount of powder.
 - **Dissolution:** Transfer the powder to a sterile vial. Add the required volume of anhydrous DMSO to achieve the target concentration (e.g., 10-50 mM). **Note:** The provided data suggests a solubility of at least **4 mg/mL (7.75 mM)** in DMSO [1].
 - **Mixing:** Cap the vial and vortex thoroughly until the powder is completely dissolved. Brief sonication in a water bath sonicator can aid dissolution.
 - **Aliquoting:** To minimize freeze-thaw cycles, immediately aliquot the stock solution into single-use volumes.
 - **Storage:** Clearly label the aliquots with the date, concentration, and passage number. Store the aliquots at **-80°C** for long-term stability (up to 2 years) or at **-20°C** for shorter-term use (up to 1 year) [1].
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Oglemilast Reference Data

The table below summarizes the key chemical and biological data for **Oglemilast** found in the search results.

Parameter	Value / Description	Source / Context
Synonyms	GRC 3886	[1]
CAS Number	778576-62-8	[1]
Molecular Weight	516.30 g/mol	[1]
Molecular Formula	$C_{20}H_{13}Cl_2F_2N_3O_5S$	[1]
Primary Target	Phosphodiesterase-4 (PDE4)	[1] [2] [3]
IC ₅₀ (PDE4D3)	0.5 nM	[1]
EC ₅₀ (PDE4B1)	11.4 nM (Reporter Cell Line)	[1]
EC ₅₀ (PDE4D3)	4.4 nM (Reporter Cell Line)	[1]
Solubility in DMSO	≥ 4 mg/mL (7.75 mM)	[1]

Key Information Gaps and Further Research

It is important to note the specific stability data that is **not available** in the current search results:

- Stability in buffers or aqueous solutions at various pH levels.
- Stability at room temperature or (4[°]C) in solution.
- Definitive half-life data in biological matrices like plasma or serum.

For the most accurate and specific stability information, I recommend:

- **Consulting the Manufacturer's Data Sheet:** Always refer to the detailed certificate of analysis (CoA) provided with your specific batch of **Oglemilast**.
- **Conducting Empirical Stability Testing:** Perform experiments like LC-MS analysis at time zero and after storage under your specific conditions to determine the degradation profile.

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References

1. Oglemilast (GRC 3886) | PDE4 Inhibitor [medchemexpress.com]
2. Comprehensive computational strategies for multi-target ... [nature.com]
3. An Overview of PDE4 Inhibitors in Clinical Trials: 2010 to ... [mdpi.com]

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Address: Ontario, CA 91761, United States

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